

Unraveling the Functional Profile of Alarin: A Guide for Researchers

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Compound of Interest

Compound Name: Alarin (human)

Cat. No.: B3030459

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For researchers, scientists, and drug development professionals, understanding the physiological roles of novel peptides is paramount for identifying new therapeutic targets. Alarin, a member of the galanin peptide family, has emerged as a significant neuromediator in various biological processes. This guide provides a comprehensive overview of the known functions of Alarin, drawing from key experimental data. It is important to note that to date, a specific Alarin knockout mouse model has not been described in the scientific literature. Therefore, the data presented herein are derived from in vivo and in vitro studies involving the administration of Alarin.

Alarin is a 25-amino acid neuropeptide that results from the alternative splicing of the galanin-like peptide (GALP) gene.^[1] It is expressed in the central nervous system and various peripheral tissues in both humans and rodents.^{[1][2]} Research indicates that Alarin plays a role in a variety of physiological functions, including the regulation of feeding behavior, energy balance, glucose homeostasis, and reproduction.^{[1][3]} Additionally, it has been observed to have vasoactive, anti-inflammatory, and anti-edema properties.

Metabolic and Reproductive Phenotypes Following Alarin Administration

While a knockout model is unavailable, studies involving the central administration of Alarin in rodents have provided valuable insights into its potential physiological roles. These experiments have consistently demonstrated Alarin's influence on metabolism and reproductive hormone secretion.

Table 1: Effects of Intracerebroventricular (i.c.v.) Alarin Administration on Metabolic and Reproductive Parameters in Male Rodents

Parameter	Species	Dosage	Observation	Percentage Change (vs. Reference Vehicle)	Reference
Food Intake	Rat	30 nmol	Significant acute increase	~500%	
Food Intake	Rat	1.0 nmol	Significant increase	Not specified	
Food Intake	Mouse	1.0 nmol	Significant increase (30-120 min post-injection)	Not specified	
Body Weight	Rat	1.0 nmol	Significant increase	Not specified	
Body Weight	Mouse	1.0 nmol	Significant increase (after 24h)	Not specified	
Luteinizing Hormone (LH)	Rat	30 nmol	Significant increase in plasma levels	~170%	
Luteinizing Hormone (LH)	Castrated Rat	1.0 nmol	Significant increase in plasma levels	Not specified	
Luteinizing Hormone (LH)	Mouse	1.0 nmol	Significant increase in plasma levels	Not specified	

Experimental Protocols

The following are detailed methodologies for key experiments cited in the literature on Alarin function.

Intracerebroventricular (i.c.v.) Cannulation and Injection

- Objective: To deliver Alarin directly into the central nervous system of rodents to study its effects on feeding, hormone secretion, and other behaviors.
- Procedure:
 - Animals (e.g., male Wistar rats or male mice) are anesthetized using an appropriate anesthetic agent.
 - A guide cannula is stereotactically implanted into the third cerebral ventricle.
 - Animals are allowed a recovery period of at least one week post-surgery.
 - For the experiment, Alarin, dissolved in a sterile vehicle (e.g., saline), is injected through the cannula at the specified dose. Control animals receive an injection of the vehicle alone.
 - Behavioral and physiological parameters are monitored at specified time points post-injection.

Measurement of Food Intake and Body Weight

- Objective: To quantify the effect of centrally administered Alarin on feeding behavior and body weight.
- Procedure:
 - Following i.c.v. injection of Alarin or vehicle, animals are returned to their home cages with pre-weighed food and water available ad libitum.
 - Cumulative food intake is measured by weighing the remaining food at various time points (e.g., 30, 60, 120, 180, 240 minutes and 24 hours).

- Body weight is measured at baseline and at specified time points post-injection (e.g., 24 hours).

Hormone Assays

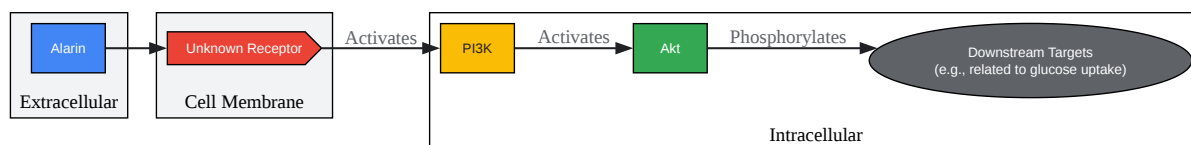
- Objective: To measure the levels of reproductive hormones, such as Luteinizing Hormone (LH), in response to Alarin administration.
- Procedure:
 - At designated times following i.c.v. injection, blood samples are collected from the animals.
 - Plasma is separated by centrifugation.
 - Plasma LH concentrations are determined using a specific radioimmunoassay (RIA) or enzyme-linked immunosorbent assay (ELISA) kit.

In Vitro Hypothalamic Explant Studies

- Objective: To investigate the direct effect of Alarin on the release of neuropeptides from hypothalamic tissue.
- Procedure:
 - Hypothalami are dissected from male rats.
 - The tissue is incubated in artificial cerebrospinal fluid (aCSF).
 - The explants are exposed to different concentrations of Alarin (e.g., 100 nM).
 - The incubation medium is collected to measure the release of neuropeptides such as Gonadotropin-Releasing Hormone (GnRH) and Neuropeptide Y (NPY) by RIA or ELISA.

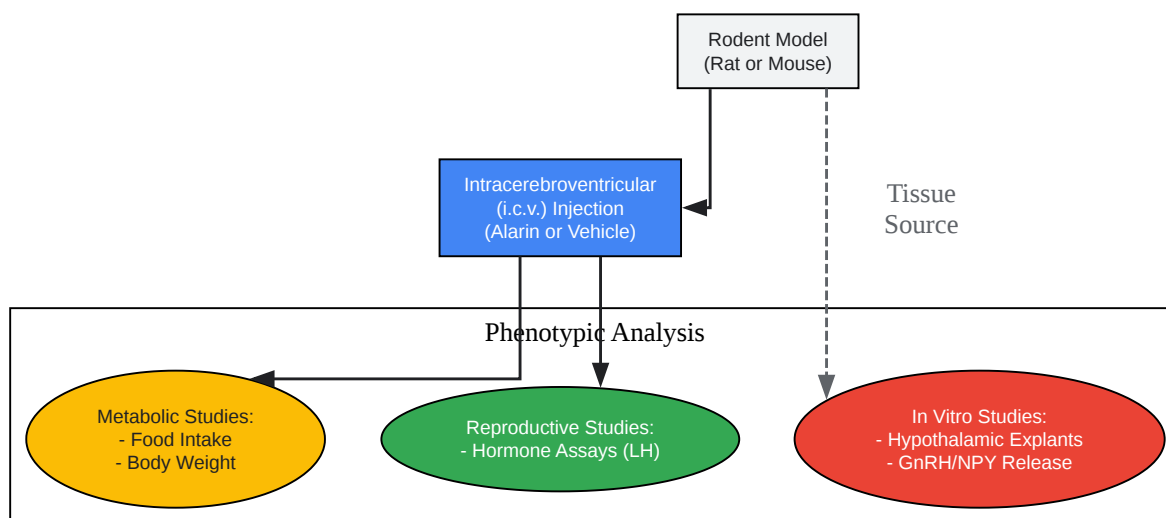
Signaling Pathways and Visualizations

While the specific receptor for Alarin remains unidentified, it is known that its actions are not mediated by the known galanin receptors (GALR1, GALR2, and GALR3). Some evidence suggests the involvement of the Akt signaling pathway in Alarin's effects on glucose metabolism.



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Caption: Putative Alarin signaling pathway involved in metabolic regulation.



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References

- 1. The evolving roles of alarin in physiological and disease conditions, and its future potential clinical implications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. The evolving roles of alarin in physiological and disease conditions, and its future potential clinical implications - PubMed [pubmed.ncbi.nlm.nih.gov]
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